

Technical Support Center: Melanotan-II

Solubility for In-Vitro Assays

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Compound of Interest

Compound Name: *melanotan-II*

Cat. No.: *B1676171*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on handling and solubilizing **Melanotan-II** (MT-II) for in-vitro experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **Melanotan-II** and what are its basic properties?

A1: **Melanotan-II** is a synthetic analog of the naturally occurring α -melanocyte-stimulating hormone (α -MSH).^{[1][2][3]} It is a cyclic heptapeptide with the amino acid sequence Ac-Nle-c[Asp-His-D-Phe-Arg-Trp-Lys]-NH₂.^[4] Key properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C50H69N15O9	[1]
Molecular Weight	~1024.18 g/mol	
Appearance	White lyophilized (freeze-dried) powder	
Storage (Lyophilized)	-20°C for long-term stability (≥4 years)	
Storage (Reconstituted)	2-8°C for up to one week; -20°C for longer-term storage. Avoid repeated freeze-thaw cycles.	

Q2: Which solvents are recommended for reconstituting **Melanotan-II**?

A2: The choice of solvent depends on the requirements of your specific assay. Sterile, distilled water is commonly recommended for initial reconstitution. For stock solutions, organic solvents like DMSO and DMF can also be used. It is sparingly soluble in aqueous buffers alone.

Q3: How does the presence of Trifluoroacetic acid (TFA) salt affect the peptide?

A3: TFA is often a residual counterion from the HPLC purification process. While it generally enhances the solubility of peptides in aqueous solutions, it's important to be aware of its presence as it contributes to the total mass of the product. For most standard in-vitro assays, residual TFA levels are unlikely to cause interference, but this should be considered for highly sensitive experiments.

Troubleshooting Guide

Issue 1: The lyophilized **Melanotan-II** powder is not dissolving or forms a cloudy solution in my aqueous buffer.

- Cause: **Melanotan-II** has limited solubility directly in aqueous buffers like PBS. The peptide may be aggregating.

- **Solution 1: Use of an Organic Solvent:** First, dissolve the peptide in a small amount of an organic solvent such as DMSO or DMF. Once fully dissolved, you can then slowly add the aqueous buffer of choice to achieve the desired final concentration. This method significantly improves solubility in aqueous solutions.
- **Solution 2: Gentle Agitation and Warming:** After adding the solvent, gently swirl or vortex the vial. If solubility remains an issue, warming the solution to 37°C and brief sonication can aid dissolution. Avoid vigorous shaking, which can cause the peptide to denature or aggregate.
- **Solution 3: Reconstitute in Sterile Water First:** For many applications, reconstituting in sterile distilled water to a concentration of at least 100 µg/mL is recommended before further dilution into other aqueous solutions.

Issue 2: I am observing precipitation after diluting my DMSO stock solution into a buffer.

- **Cause:** This can occur if the final concentration of the peptide in the aqueous buffer exceeds its solubility limit or if the percentage of DMSO in the final solution is too low to maintain solubility.
- **Solution:** Ensure the final concentration of the organic solvent (e.g., DMSO) is sufficient to keep the peptide in solution, while also being compatible with your cell model or assay (typically <0.5% DMSO). It may be necessary to work with a lower final concentration of **Melanotan-II**.

Issue 3: My reconstituted **Melanotan-II** solution appears to have lost activity over time.

- **Cause:** Improper storage is a common cause of activity loss. Peptides in solution are more susceptible to degradation than in their lyophilized form. Repeated freeze-thaw cycles can also degrade the peptide.
- **Solution:** Store reconstituted **Melanotan-II** at 2-8°C for short-term use (up to one week). For longer-term storage, aliquot the reconstituted solution into single-use volumes and store at -20°C or below. Adding a carrier protein like 0.1% Bovine Serum Albumin (BSA) or Human Serum Albumin (HSA) can also help stabilize the peptide in solution for long-term storage.

Quantitative Solubility Data

The following table summarizes the solubility of **Melanotan-II** in various solvents.

Solvent	Approximate Solubility	Reference
Water	5 mg/mL	
DMSO (Dimethyl sulfoxide)	~15 mg/mL	
DMF (Dimethylformamide)	~30 mg/mL	
Ethanol	~1 mg/mL	
1:4 DMF:PBS (pH 7.2)	~0.20 mg/mL	

Note: These values are approximate and can vary based on the specific batch, purity, and residual salt content of the peptide.

Experimental Protocols

Protocol 1: Reconstitution of Melanotan-II for In-Vitro Assays

- **Preparation:** Before opening, allow the vial of lyophilized **Melanotan-II** to come to room temperature to prevent condensation.
- **Solvent Addition:** Using a sterile syringe, slowly add the desired volume of the appropriate solvent (e.g., sterile water or DMSO) to the vial. Aim the stream of liquid against the side of the vial to gently wet the powder.
- **Dissolution:** Gently swirl the vial until the lyophilized powder is completely dissolved. If necessary, brief vortexing or sonication can be used. Avoid vigorous shaking.
- **Dilution (if necessary):** If you initially used an organic solvent, you can now perform a stepwise dilution into your final aqueous buffer. Add the buffer slowly to the concentrated stock solution while gently mixing.
- **Storage:** For immediate use, keep the solution on ice. For storage, follow the guidelines outlined in the Troubleshooting section. Aliquot into single-use vials to prevent contamination and degradation from multiple freeze-thaw cycles.

Visualizations

Melanotan-II Signaling Pathway

Melanotan-II is a non-selective agonist for several melanocortin receptors (MCRs). Its primary mechanism for stimulating melanogenesis involves binding to the MC1 receptor on melanocytes. This initiates a G-protein coupled receptor (GPCR) signaling cascade that leads to the activation of adenylate cyclase, an increase in cyclic AMP (cAMP), and ultimately, the upregulation of genes involved in melanin synthesis.

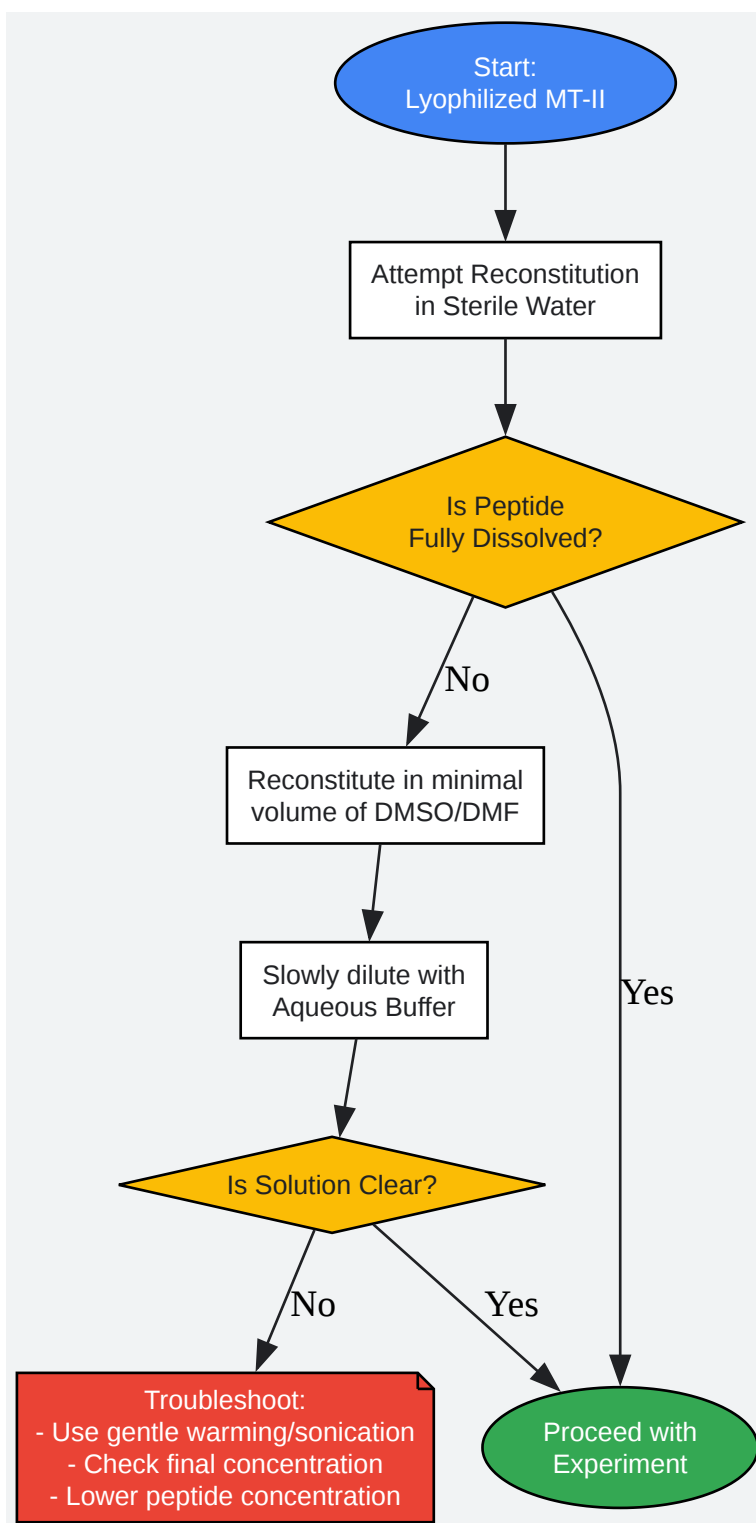


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Caption: **Melanotan-II** signaling cascade via the MC1 receptor.

Experimental Workflow for Peptide Solubilization

This workflow provides a logical sequence for troubleshooting solubility issues with **Melanotan-II**.



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Caption: Workflow for dissolving **Melanotan-II** for experiments.

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